

Application Notes & Protocols: Quality Control of N-nitroso-timolol in Drug Manufacturing

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Compound of Interest

Compound Name: *N-nitroso-timolol*

Cat. No.: *B15815718*

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Introduction

N-nitroso-timolol is a nitrosamine drug substance-related impurity (NDSRI) of Timolol, a beta-blocker medication used to treat high blood pressure, angina, and prevent heart attacks.^[1] Nitrosamine impurities are a class of compounds that are of significant concern to the pharmaceutical industry and regulatory agencies due to their potential carcinogenic properties.^{[2][3][4]} Regulatory bodies such as the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA) have established stringent guidelines for the control of nitrosamine impurities in drug products to ensure patient safety.^{[5][6][7]}

These application notes provide a comprehensive overview of the quality control (QC) applications of **N-nitroso-timolol** standards in drug manufacturing. They are intended for researchers, scientists, and drug development professionals involved in the analysis and control of nitrosamine impurities.

Regulatory Landscape and Acceptable Intake Limits

Regulatory agencies worldwide have implemented a three-step process for manufacturers to mitigate the risks of nitrosamine impurities: risk assessment, confirmatory testing, and reporting.^[8] The International Council for Harmonisation (ICH) M7(R1) guideline provides a

framework for assessing and controlling DNA reactive (mutagenic) impurities in pharmaceuticals, which includes nitrosamines as a "cohort of concern".^[7]

The FDA has set an Acceptable Intake (AI) limit for **N-nitroso-timolol** of 1500 ng/day.^[9] This limit is based on a predicted carcinogenic potency categorization.^[10] It is crucial for pharmaceutical manufacturers to ensure that their Timolol drug products do not exceed this daily exposure limit.

Quantitative Data Summary

The following table summarizes key quantitative data for the analysis of **N-nitroso-timolol**, based on validated analytical methods.

Parameter	Value	Reference
Acceptable Intake (AI) Limit	1500 ng/day	^[9]
Analytical Technique	Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS)	^{[1][2][11]}
Linearity Range	5 to 1500 pg/mL (equivalent to 0.5 to 150 ppb with respect to a 10 mg/mL API solution)	^[1]
Correlation Coefficient (r ²)	> 0.999	^{[1][11]}
Limit of Detection (LOD)	S/N ratio of 3.3	^[1]
Limit of Quantitation (LOQ)	S/N ratio of 10	^[1]
Recovery	80.0% to 120.0%	^[11]

Experimental Protocols

A highly sensitive and specific Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) method is the recommended approach for the quantification of **N-nitroso-timolol** in Timolol active pharmaceutical ingredient (API) and drug products.^{[1][2][11]}

1. Sample Preparation

- Standard Solution Preparation:
 - Prepare a primary stock solution of **N-nitroso-timolol** reference standard in a suitable solvent such as methanol or acetonitrile.
 - Perform serial dilutions of the stock solution to prepare calibration standards and quality control (QC) samples at various concentration levels.
- Sample Preparation (Timolol API):
 - Accurately weigh a specific amount of the Timolol API.
 - Dissolve the API in a suitable diluent (e.g., a mixture of methanol and acetonitrile) to achieve a final concentration appropriate for the analysis.
- Sample Preparation (Timolol Drug Product):
 - For solid dosage forms, grind the tablets to a fine powder.
 - Accurately weigh a portion of the powdered sample equivalent to a specific amount of the API.
 - Extract the **N-nitroso-timolol** from the matrix using a suitable solvent. This may involve vortexing and sonication to ensure complete extraction.
 - Centrifuge the sample to separate the excipients.
 - Filter the supernatant through a suitable filter (e.g., 0.22 µm) before injection into the LC-MS/MS system.

2. LC-MS/MS Method

The following is a representative LC-MS/MS method for the analysis of **N-nitroso-timolol**. Method parameters should be optimized and validated for the specific instrumentation and sample matrix.

Parameter	Condition
LC System	Agilent 1290 Infinity II LC or equivalent
Mass Spectrometer	Agilent 6495D Triple Quadrupole LC/MS or equivalent
Analytical Column	Agilent Infinity Lab Poroshell Phenyl-Hexyl (3.0 x 150 mm, 2.7 μ m) or equivalent
Mobile Phase A	Ammonium trifluoroacetate and formic acid in water
Mobile Phase B	0.1% Formic acid in methanol
Flow Rate	0.4 mL/min
Injection Volume	7 μ L
Column Temperature	40 °C
Ionization Mode	Electrospray Ionization (ESI), Positive
Detection Mode	Multiple Reaction Monitoring (MRM)

MRM Transitions for N-nitroso-timolol:

Precursor Ion (m/z)	Product Ion (m/z) - Quantifier	Product Ion (m/z) - Qualifier
To be determined empirically for N-nitroso-timolol	To be determined empirically	To be determined empirically

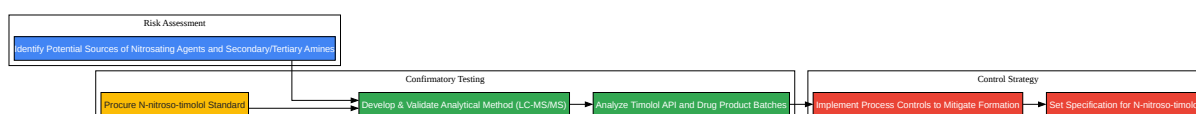
3. Method Validation

The analytical method must be validated according to the ICH Q2(R1) guideline to ensure it is suitable for its intended purpose.^[2] Key validation parameters include:

- **Specificity:** The ability to differentiate and quantify the analyte in the presence of other components in the sample matrix.

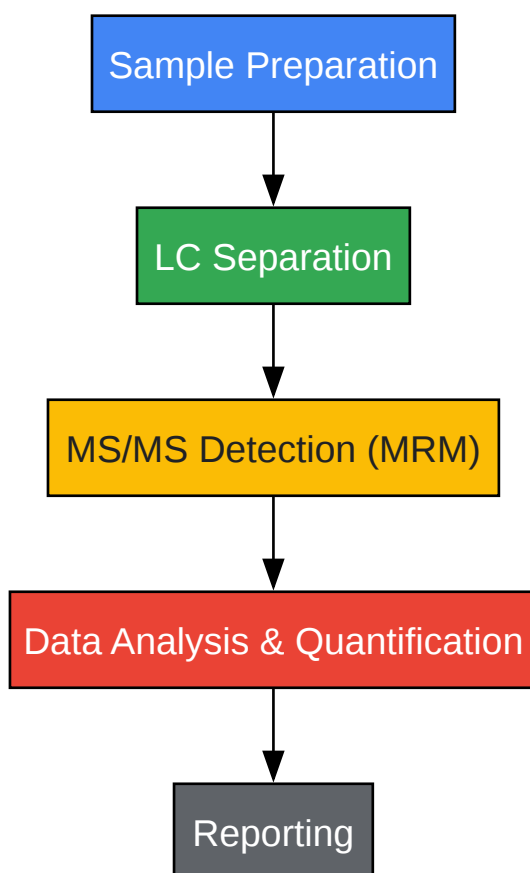
- Limit of Detection (LOD) and Limit of Quantitation (LOQ): The lowest concentration of the analyte that can be reliably detected and quantified, respectively.
- Linearity: The ability to obtain test results that are directly proportional to the concentration of the analyte in samples within a given range.
- Accuracy: The closeness of the test results obtained by the method to the true value. This is often assessed by spike/recovery experiments.
- Precision: The degree of agreement among individual test results when the procedure is applied repeatedly to multiple samplings of a homogeneous sample. This includes repeatability (intra-day precision) and intermediate precision (inter-day and inter-analyst precision).
- Robustness: The capacity of the method to remain unaffected by small, deliberate variations in method parameters.

Diagrams



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Caption: Quality Control Workflow for **N-nitroso-timolol**.



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Caption: Analytical Workflow for **N-nitroso-timolol**.

Conclusion

The control of **N-nitroso-timolol** is a critical aspect of ensuring the quality and safety of Timolol drug products. The use of well-characterized **N-nitroso-timolol** reference standards is essential for the development, validation, and routine application of analytical methods for its detection and quantification.[9][12] By implementing robust QC strategies, including sensitive and specific analytical testing, pharmaceutical manufacturers can ensure compliance with global regulatory requirements and protect patient health.

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